

# Technical Support Center: EM-1404 Off-Target Effects

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## Compound of Interest

Compound Name: EM 1404

Cat. No.: B10758230

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Notice: Information regarding a research compound or drug designated "EM-1404" with specific on-target and off-target effects is not available in the public domain based on a comprehensive search. The identifier "E1404" primarily refers to Oxidized Starch, a modified food starch used as a thickener, stabilizer, and emulsifier in the food industry.<sup>[1][2][3]</sup> This document addresses the safety and regulatory status of E1404 as a food additive. For researchers and drug development professionals seeking information on a therapeutic agent, it is crucial to verify the compound's designation.

## Frequently Asked Questions (FAQs) for E1404 (Oxidized Starch)

This section provides information relevant to the food additive E1404.

Q1: What is E1404?

A1: E1404, or Oxidized Starch, is a modified starch derived from sources like corn, wheat, potato, or tapioca.<sup>[1]</sup> It is produced by treating starch with oxidizing agents to alter its properties, making it a more effective thickening agent, stabilizer, and emulsifier in various food products.<sup>[1][3]</sup>

Q2: What are the common applications of E1404 in the food industry?

A2: E1404 is utilized in a wide range of food products to enhance texture and stability. Common applications include:

- Sauces and Gravies: To achieve and maintain desired consistency.[1]
- Soups: To act as a thickening agent.[1]
- Dairy Products: In items like yogurt and ice cream, it improves creaminess and prevents the formation of ice crystals.[1]
- Dressings and Desserts: For its stability across different temperatures and pH levels.[1]

Q3: Is E1404 safe for consumption?

A3: Yes, E1404 is considered safe for consumption by major regulatory bodies. The European Food Safety Authority (EFSA) and the U.S. Food and Drug Administration (FDA) have evaluated E1404 and approved its use within established guidelines.[1][3] EFSA concluded that there is no safety concern for the use of modified starches like E1404 as food additives at reported use levels and that there is no need for a numerical Acceptable Daily Intake (ADI).[2][4]

Q4: Are there any known side effects or off-target effects of E1404 in a biological context relevant to drug development?

A4: The term "off-target effects" is typically used in the context of pharmaceuticals to describe interactions with unintended biological molecules. For E1404, a food additive, the safety assessments focus on toxicology and overall health effects from consumption. It is generally considered safe with no reported health risks for the general population.[3] In humans, modified starches are not absorbed intact but are hydrolyzed by intestinal enzymes and fermented by gut microbiota.[2][4][5] There is no evidence to suggest specific molecular off-target effects in the pharmacological sense.

## Troubleshooting and Experimental Guidance

As "EM-1404" does not correspond to a known research compound with established on- and off-target effects, providing specific troubleshooting guides for experimental issues is not feasible. Researchers encountering unexpected results in their experiments should first verify the identity and purity of all compounds used.

General Troubleshooting Workflow for Unexpected Experimental Results:

If you are a researcher who has been provided a compound labeled "EM-1404" and are observing unexpected effects, consider the following general troubleshooting steps.

Caption: General troubleshooting workflow for unexpected experimental outcomes.

## Quantitative Data Summary

No quantitative data regarding the on-target or off-target effects of a compound named EM-1404 is available. A summary of safety and exposure data for the food additive E1404 is provided below for informational purposes.

Parameter	Value	Population	Source
Acceptable Daily Intake (ADI)	Not Specified	General Population	EFSA[2][4]
95th Percentile Combined Exposure (E1404–E1451)	Up to 3,053 mg/kg bw per day	General Population	EFSA[2][5]
Maximum Tolerated Single Dose (Modified Starches)	25,000 mg/person	Humans	EFSA[2][4][5]

## Experimental Protocols

Detailed experimental protocols for assessing the off-target effects of a specific compound require knowledge of its chemical structure, primary target, and mechanism of action. Since this information is unavailable for "EM-1404," a generalized protocol for an initial off-target liability screen is provided.

Protocol: General In Vitro Off-Target Liability Screening

Objective: To assess the potential for a test compound to interact with a broad panel of common off-target proteins (e.g., kinases, GPCRs, ion channels).

Methodology:

- Compound Preparation:
  - Prepare a stock solution of the test compound (e.g., 10 mM in 100% DMSO).
  - Perform serial dilutions to create a concentration range for testing (e.g., 10-point, 3-fold dilutions starting from 100  $\mu$ M).
- Assay Panel Selection:
  - Select a commercially available off-target screening panel (e.g., Eurofins SafetyScreen, CEREP BioPrint). These panels typically include dozens of receptors, enzymes, and transporters known to be associated with adverse drug reactions.
- Binding Assays (Example: Radioligand Binding Assay for a GPCR):
  - In a microplate, combine the membrane preparation expressing the target receptor, a specific radioligand, and the test compound at various concentrations.
  - Include appropriate controls: total binding (radioligand only), non-specific binding (radioligand + a high concentration of a known unlabeled ligand), and vehicle control (DMSO).
  - Incubate to allow binding to reach equilibrium.
  - Wash the plate to remove unbound radioligand and measure the remaining radioactivity using a scintillation counter.
  - Calculate the percent inhibition of specific binding at each concentration of the test compound.
- Enzyme Assays (Example: Kinase Activity Assay):
  - In a microplate, combine the target kinase, a specific substrate (e.g., a peptide that can be phosphorylated), ATP, and the test compound.
  - Incubate to allow the enzymatic reaction to proceed.

- Stop the reaction and quantify the amount of phosphorylated substrate, often using an antibody-based detection method (e.g., HTRF, AlphaLISA) or by measuring ATP depletion.
- Calculate the percent inhibition of enzyme activity at each concentration of the test compound.
- Data Analysis:
  - For each target, plot the percent inhibition against the log concentration of the test compound.
  - Fit the data to a four-parameter logistic equation to determine the IC<sub>50</sub> (for enzymatic assays) or K<sub>i</sub> (for binding assays) value.
  - A significant interaction is typically defined as >50% inhibition at a specific concentration (e.g., 10 μM).

Caption: A generalized workflow for in vitro off-target liability screening.

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## References

- 1. Exploring the Safety and Uses of E1404 Food Additive in Modern Cuisine [tengerchemical.com]
- 2. Re-evaluation of oxidised starch (E 1404), monostarch phosphate (E 1410), distarch phosphate (E 1412), phosphated distarch phosphate (E 1413), acetylated distarch phosphate (E 1414), acetylated starch (E 1420), acetylated distarch adipate (E 1422),... | EFSA [efsa.europa.eu]
- 3. foodadditives.net [foodadditives.net]
- 4. S-EPMC7009865 - Re-evaluation of oxidised starch (E 1404), monostarch phosphate (E 1410), distarch phosphate (E 1412), phosphated distarch phosphate (E 1413), acetylated distarch phosphate (E 1414), acetylated starch (E 1420), acetylated distarch adipate

(E 1422), hydroxypropyl starch (E 1440), hydroxypropyl distarch phosphate (E 1442), starch sodium octenyl succinate (E 1450), acetylated oxidised starch (E 1451) and starch aluminium octenyl succinate (E 1452) as food additives. - OmicsDI [omicsdi.org]

- 5. food.ec.europa.eu [food.ec.europa.eu]
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